

Technical Guide: The Evolution and Application of Imidazole-Based SuFEx Reagents

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Compound of Interest

Compound Name: 4-bromo-1H-imidazole-5-sulfonyl fluoride

CAS No.: 2137805-98-0

Cat. No.: B6589693

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Executive Summary

This technical guide analyzes the trajectory of Sulfur-Fluoride Exchange (SuFEx) chemistry, focusing specifically on the engineering of imidazole-based reagents. Originally anchored by gaseous sulfonyl fluoride (

), the field has evolved toward solid-state, bench-stable imidazolium salts (e.g., SuFEx-IT). This shift was driven by the necessity for precise stoichiometry, improved safety profiles, and the ability to engage primary amines—a limitation of early gas-phase reagents. This document details the mechanistic logic, synthesis protocols, and application scope of these "next-generation" click chemistry tools.

Part 1: Historical Trajectory & Reagent Evolution[1]

The development of SuFEx reagents follows a clear lineage of optimizing the "leaving group ability" while maintaining the unique stability of the S(VI)-F bond.

Phase I: The Gaseous Progenitor ()

In 2014, K. Barry Sharpless introduced SuFEx as a new class of click chemistry. The foundational reagent was sulfuryl fluoride gas.^{[1][2][3][4]}

- Utility: Excellent for converting phenols to fluorosulfates () and secondary amines to sulfamoyl fluorides.^[5]
- Limitations:
 - Physical State: As a toxic gas, it requires specialized handling (balloons/cylinders) and makes precise stoichiometry difficult.
 - Reactivity Gap: It fails to cleanly functionalize primary amines, often leading to uncontrolled sulfamide formation ().

Phase II: The Imidazole Bridge (ImSO F)

To address the gas handling issues, researchers utilized the imidazole ring. 1,1'-Sulfonyldiimidazole (SDI) was known, but the mono-fluorinated variant, imidazole-1-sulfonyl fluoride (ImSO

F), emerged as a liquid/solid alternative.

- Innovation: The imidazole ring serves as a "tunable" leaving group.
- Mechanism: The nitrogen lone pair can be protonated or alkylated to drastically increase the electrophilicity of the sulfur center.

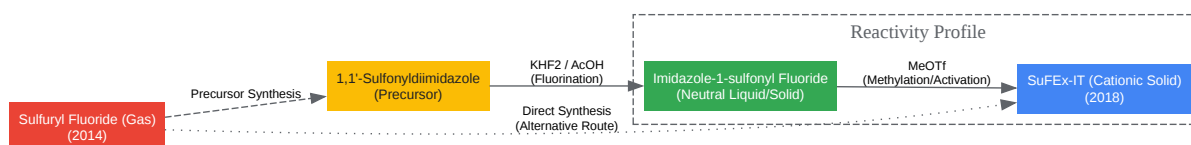
Phase III: The Cationic Leap (SuFEx-IT)

The definitive breakthrough occurred around 2018 with the development of 1-fluorosulfonyl-2,3-dimethylimidazolium triflate, commercially known as SuFEx-IT.

- Causality: By permanently methylating the imidazole ring, the leaving group becomes a positively charged imidazolium. This transforms the reagent into a "super-electrophile," enabling reaction speeds orders of magnitude faster than

and unlocking the chemistry of primary amines.

Visualization: The Evolutionary Pathway



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Figure 1: The structural evolution from gaseous precursors to activated cationic solids.

Part 2: Mechanistic Insights & Comparative Data

The power of imidazole-based reagents lies in the S(VI)-F bond stability-reactivity paradox. The bond is hyper-stable against hydrolysis (water/oxygen friendly) but collapses rapidly when the sulfur center is activated by a specific nucleophile or when the leaving group is "primed."

The "Imidazolium Effect"

In neutral ImSO

F, the imidazole ring is a moderate leaving group. However, in SuFEx-IT, the imidazolium moiety is positively charged.

- Inductive Effect: The cationic ring pulls electron density away from the sulfur center, making it highly susceptible to nucleophilic attack.
- Leaving Group Stability: The neutral methyl-imidazole released upon reaction is thermodynamically stable, driving the reaction forward.

Reagent Comparison Matrix

Feature	Sulfuryl Fluoride ()	Imidazole-1-sulfonyl Fluoride	SuFEx-IT (Imidazolium Salt)
Physical State	Toxic Gas	Low-melting Solid / Liquid	Crystalline Solid (Bench Stable)
Reactivity	Moderate	Moderate (pH dependent)	High (Super-Electrophile)
Primary Amines	Poor (Poly-substitution)	Moderate	Excellent (Mono-substitution)
Selectivity	Phenols > Amines	Tunable	Amines > Phenols (Tunable)
Handling	Requires Ballon/Cylinder	Standard Glassware	Standard Glassware
Atom Economy	High	Moderate	Lower (Loss of imidazolium)

Part 3: Experimental Protocols (Self-Validating Systems)

These protocols are designed to be self-validating. Success is indicated by clear phase changes or precipitation, minimizing the need for constant intermediate analysis.

Protocol A: Synthesis of Imidazole-1-sulfonyl Fluoride (ImSO F)

Rationale: Converting the bis-imidazole precursor (SDI) into the mono-fluoride using a mild fluoride source.

Reagents:

- 1,1'-Sulfonyldiimidazole (SDI)[6]
- Potassium Bifluoride (

)

- Acetic Acid (AcOH) / Ethyl Acetate (EtOAc)

Step-by-Step:

- Dissolution: Dissolve SDI (1.0 equiv) in EtOAc (0.5 M).
- Activation: Add AcOH (2.0 equiv). Validation: The solution remains clear.
- Fluorination: Add

(2.0 equiv) dissolved in minimal water dropwise at 0°C.
- Reaction: Stir vigorously for 2 hours at RT. Validation:

evolution may occur; a white precipitate (imidazole salt byproduct) will form.
- Workup: Wash the organic layer with water and brine. Dry over

.[\[1\]](#)

- Isolation: Concentrate in vacuo. The product yields a white crystalline solid or oil (approx. yield >90%).

Protocol B: Synthesis of SuFEx-IT (The Cationic Activation)

Rationale: Methylation of the imidazole nitrogen to create the reactive triflate salt.

Reagents:

- Imidazole-1-sulfonyl fluoride (from Protocol A)
- Methyl Triflate (MeOTf) - Warning: Potent alkylating agent.
- Dichloromethane (DCM)

Step-by-Step:

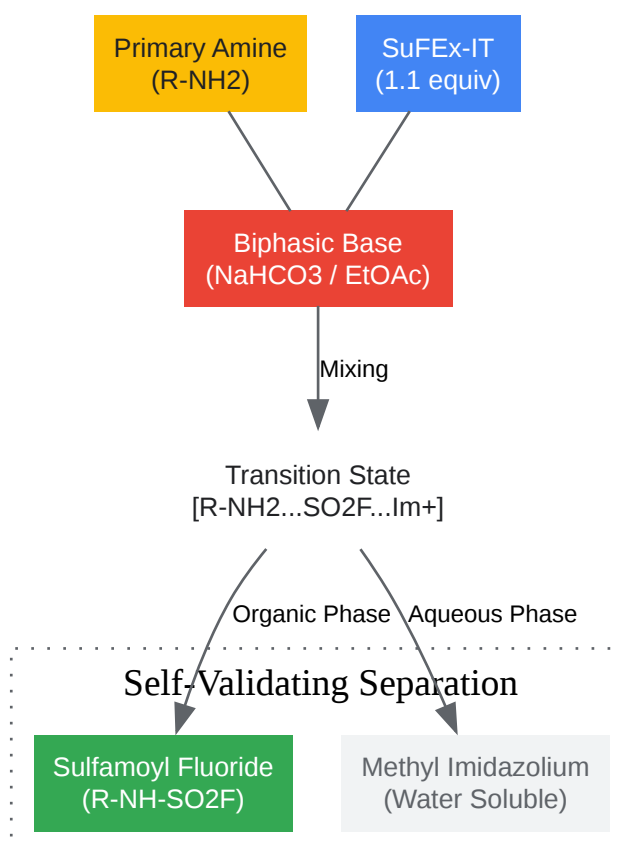
- Setup: Dissolve ImSO
F (1.0 equiv) in anhydrous DCM (0.3 M) under
atmosphere at 0°C.
- Methylation: Add MeOTf (1.05 equiv) dropwise.
- Precipitation (Self-Validation): Within 30-60 minutes, the product will begin to crash out of the solution as a white solid.
- Completion: Stir for 2 hours.
- Filtration: Filter the white solid under an inert atmosphere. Wash with cold DCM.
- Result: The resulting SuFEx-IT is a stable, non-hygroscopic solid.

Protocol C: General SuFEx Coupling (Primary Amine -> Sulfamoyl Fluoride)

Rationale: Using SuFEx-IT to install the

handle on a primary amine, a reaction impossible with
gas.

Workflow Diagram:



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Figure 2: Biphasic coupling protocol ensuring clean separation of product and byproduct.

Step-by-Step:

- System: Create a biphasic system of EtOAc and Sat. (1:1).
- Addition: Add the primary amine and SuFEx-IT to the mixture.
- Reaction: Stir vigorously for 15-30 mins. Mechanistic Note: The base neutralizes the released proton; the water layer sequesters the imidazolium byproduct.
- Separation: Separate the organic layer. The product () resides in the organic phase, while the leaving group is washed away in the aqueous phase.

- Purity: Evaporation typically yields >95% pure sulfamoyl fluoride without column chromatography.

Part 4: Future Outlook & Applications

The trajectory of imidazole-based SuFEx reagents is moving toward radiochemistry and DNA-Encoded Libraries (DELs).

- PET Imaging: The ability to perform late-stage exchange on the stable imidazolium precursor allows for rapid synthesis of PET tracers.
- Covalent Drugs: The tunable reactivity of the S-F bond (inert until activated by specific tyrosine/lysine residues in a protein pocket) makes these reagents ideal for "warhead" installation in targeted covalent inhibitors.

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